

Available Experimental Data for Erythrocentaurin

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Compound Focus: Erythrocentaurin

CAS No.: 50276-98-7

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The key parameters for the analysis of **erythrocentaurin**, as established in one research paper, are summarized in the table below.

Parameter	Specification / Value
Plant Source	<i>Enicostemma littorale</i> [1]
Stationary Phase	Silica gel 60 F(₂₅₄) HPTLC plates [1]
Mobile Phase	Toluene / Ethyl acetate / Formic acid (80:18:2, v/v/v) [1]
Detection Wavelength	230 nm [1]
Rf Value	0.54 ± 0.04 [1]
Linearity Range	200 - 1500 ng per band [1]
Correlation Coefficient	0.99417 [1]
Limit of Detection (LOD)	~60 ng per band [1]
Limit of Quantification (LOQ)	~180 ng per band [1]
Application	Estimation in plant extracts and fractions [1]

This method was used to estimate **erythrocentaurin** content after its isolation using Medium-Pressure Liquid Chromatography (MPLC). The isolated compound was also evaluated for **α -amylase inhibitory activity (IC₅₀ 1.67 ± 0.28 mg/mL)**, relevant to antidiabetic research [1].

Reference HPTLC Validation Framework

A full method validation requires testing additional parameters. The table below outlines standard validation criteria, with examples from a fully validated HPTLC method for **swertiamarin**, another compound found in *Enicostemma littorale* [2]. This can serve as a guide for the validation work you would need to perform for **erythrocentaurin**.

Validation Parameter	Typical Guideline	Example from Swertiamarin HPTLC Method
Accuracy (Recovery)	Comparison to reference standard or spiking study [3]	Mean recovery: 97.69% - 100.03% [2]
Precision	Intra-day & Inter-day RSD (Relative Standard Deviation) [3]	Intra-day RSD: ≤1.42%; Inter-day RSD: ≤1.83% [2]
Specificity	Ability to distinguish analyte from other components [3]	Specific, compact band with no interference from extract matrix [2]
Robustness	Deliberate variations in method conditions [3]	Method is described as "robust and reliable" [2]

Workflow for HPTLC Method Development and Validation

The process of developing and validating an HPTLC method involves several key stages, from initial setup to final analysis. The diagram below illustrates this workflow, integrating the specific parameters for **erythrocentaurin** where available.

Suggestions for Further Research

Given the limited specific data, here are suggestions for your work:

- **Cross-Reference with Related Compounds:** Use the detailed parameters from the swertiamarin validation [2] as a starting point for designing your own validation study for **erythrocentaurin**.
- **Explore Broader Literature:** The current search did not yield multiple independent HPTLC methods for **erythrocentaurin**. A deeper literature review in specialized scientific databases may be necessary.
- **Focus on Isolation:** Since the available HPTLC method is for estimation, the initial isolation of pure **erythrocentaurin** from *Enicostemma littorale* using Medium-Pressure Liquid Chromatography (MPLC) is a critical first step [1].

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References

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To cite this document: Smolecule. [Available Experimental Data for Erythrocentaurin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527400#erythrocentaurin-validation-hptlc-method>]

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